

Methyl 4-bromo-2-methoxybenzoate safety and handling

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Compound of Interest

Compound Name: Methyl 4-bromo-2-methoxybenzoate

Cat. No.: B136142

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An In-depth Technical Guide to the Safe Handling of **Methyl 4-bromo-2-methoxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-bromo-2-methoxybenzoate is a valuable halogenated aromatic ester widely utilized as a key intermediate in the synthesis of pharmaceuticals and other complex organic molecules.[1][2] Its utility in drug development and chemical synthesis necessitates a thorough understanding of its properties and associated hazards.[2] The presence of the bromine atom and its classification as acutely toxic if swallowed demand stringent adherence to safety protocols to protect laboratory personnel and the environment. This guide provides a comprehensive framework for the safe handling, storage, and disposal of this compound, grounded in established safety principles and regulatory standards.

Section 1: Compound Identification and Physicochemical Properties

Accurate identification and knowledge of a compound's properties are the foundation of a robust safety plan.

Table 1: Compound Identification

Identifier	Value	Source
IUPAC Name	methyl 4-bromo-2-methoxybenzoate	[3]
CAS Number	139102-34-4	[3] [4] [5]
Molecular Formula	C ₉ H ₉ BrO ₃	[3] [4]
Molecular Weight	245.07 g/mol	[3] [5] [6]

| Synonyms | 4-Bromo-2-methoxybenzoic acid methyl ester, Benzoic acid, 4-bromo-2-methoxy-, methyl ester | [\[1\]](#)[\[3\]](#)[\[4\]](#) |

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	White to light yellow low-melting solid or fused solid	[1] [4] [7]
Melting Point	29.5 - 35.5 °C (lit.)	[4] [6] [7]
Boiling Point	100-108 °C at 0.01 mmHg (lit.)	[1] [4] [6]
Solubility	Soluble in Toluene	[1] [4]
Flash Point	>110 °C (>230 °F) - closed cup	[4] [5]

| Storage Temperature | Room Temperature, sealed in dry conditions | [\[1\]](#)[\[4\]](#) |

Section 2: Hazard Analysis and Toxicology

The primary and most critical hazard associated with **Methyl 4-bromo-2-methoxybenzoate** is its acute oral toxicity.[\[3\]](#)[\[5\]](#) Understanding the full scope of its hazard profile is essential for implementing appropriate safety measures.

GHS Classification and Toxicological Profile

According to aggregated data from notifications to the European Chemicals Agency (ECHA), **Methyl 4-bromo-2-methoxybenzoate** is classified as follows:

Table 3: GHS Hazard Classification

Classification	Code	Description	Pictogram	Signal Word
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| Acute Toxicity, Oral | H301 | Toxic if swallowed | GHS06 (Skull and Crossbones) | Danger |

Source:[3][5]

The designation "Acute Toxicity, Category 3" (H301) indicates that a small amount of the substance can cause toxic effects or death if ingested.[3] This necessitates rigorous controls to prevent any possibility of ingestion, including a strict prohibition of eating, drinking, or smoking in the laboratory.[8] While specific data for dermal and inhalation toxicity for this compound are not widely available, it is prudent to treat it with caution. Halogenated organic compounds as a class can cause skin, eye, and respiratory tract irritation.[8] Therefore, all routes of exposure should be minimized.

Section 3: Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. This follows the hierarchy of controls, prioritizing engineering solutions over personal protective equipment.

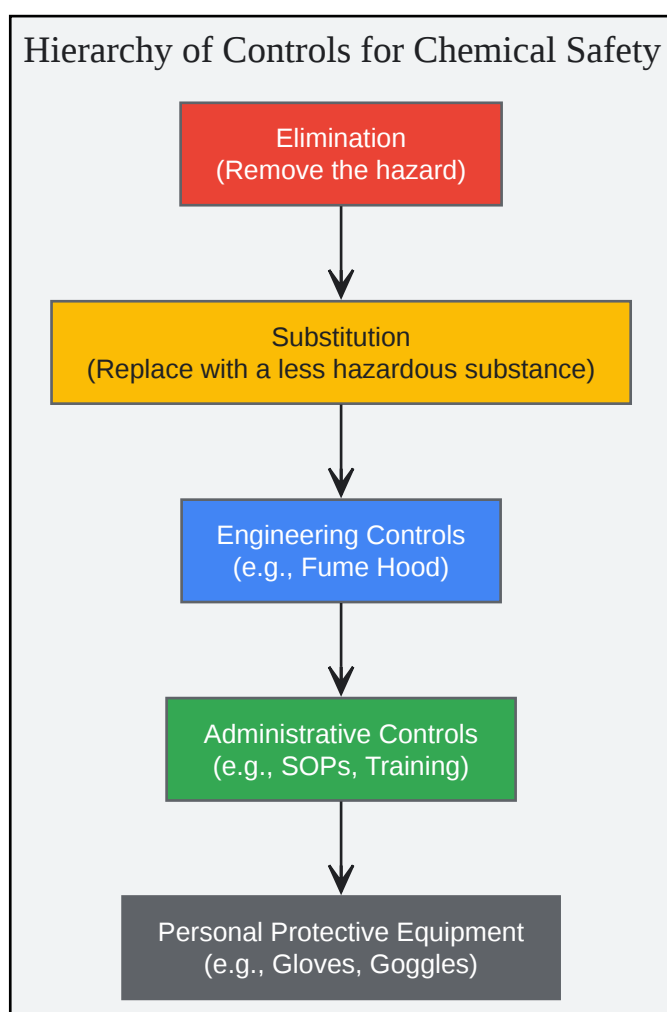
Engineering Controls

The primary engineering control for handling **Methyl 4-bromo-2-methoxybenzoate** is a properly functioning chemical fume hood.[9][10] The volatility of this compound may be low, but its toxic nature mandates that all manipulations, including weighing, transferring, and use in reactions, be conducted within a fume hood to prevent the inhalation of any potential dust or vapors.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide adequate protection.

- **Eye and Face Protection:** Chemical safety goggles are mandatory.[10] When there is a significant risk of splashing, a face shield should be worn in addition to goggles.[5]
- **Skin Protection:** A lab coat and closed-toe shoes are required. Chemical-resistant gloves, such as nitrile rubber, must be worn.[11] Given the low melting point, the compound may be handled as a liquid or a solid; gloves protect against direct skin contact in either state. Always check the glove manufacturer's compatibility chart.
- **Respiratory Protection:** If for any reason work cannot be conducted in a fume hood, a NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates (type P2) would be required.[5] However, reliance on respirators should be avoided by ensuring proper engineering controls are in place.



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Figure 1: Hierarchy of Controls.

Section 4: Safe Handling and Storage Protocols

Adherence to a standardized protocol minimizes the risk of exposure and accidents.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure the Safety Data Sheet (SDS) has been reviewed.^[10] Verify that a chemical fume hood is certified and functioning correctly. Ensure an emergency shower and eyewash station are accessible.^[9]
- PPE: Don all required PPE as described in Section 3.
- Transfer: Conduct all transfers within the fume hood. As a low-melting solid, it can be carefully scooped with a spatula or, if melted, transferred via pipette.^[10] Use appropriate, clean glassware.
- Weighing: If possible, weigh the compound directly in the fume hood. If an analytical balance outside the hood must be used, place the compound in a tared, sealed container for transfer to the balance.
- Reaction Setup: Add the compound to the reaction vessel inside the fume hood. Keep the sash at the lowest practical height.^[10]
- Post-Handling: After use, tightly seal the source container. Decontaminate the spatula or any other equipment used with a suitable solvent (e.g., acetone), collecting the rinsate as halogenated hazardous waste.^[10]
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.^[12]

Storage Requirements

- Conditions: Store **Methyl 4-bromo-2-methoxybenzoate** in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][12][13]} The recommended storage condition is "Sealed in dry, Room Temperature".^{[1][4]}
- Segregation: Store away from incompatible materials.

- Incompatibilities: Avoid contact with strong oxidizing agents.[8] It is also best practice to keep it away from strong acids, bases, and reducing agents.[8]

Section 5: Emergency Procedures

A clear and practiced emergency plan is crucial.

First Aid Measures

- Ingestion: This is a medical emergency due to high acute toxicity.[3] Call emergency services immediately. If the person is conscious, rinse their mouth with water. Do not induce vomiting. [8]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[12][14] Seek medical attention if irritation occurs.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[12] Remove contact lenses if present and easy to do.[12] Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration.[8][14] Seek medical attention.

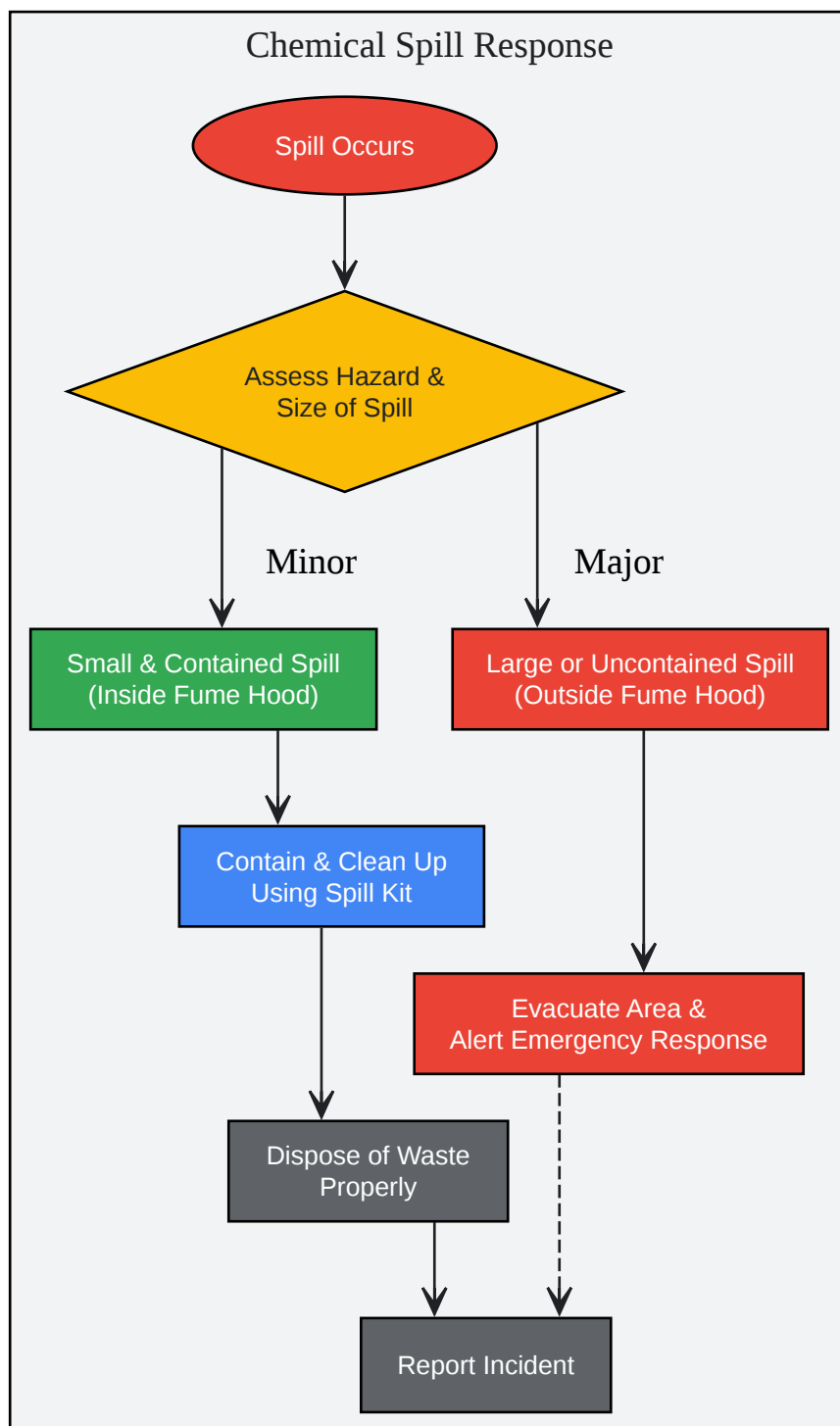
Spill Management

For a small spill inside a chemical fume hood:

- Alert: Notify others in the immediate area.
- Contain: Use an inert absorbent material like vermiculite or sand to absorb the spilled material. Do not use combustible materials like paper towels.
- Collect: Carefully scoop the absorbent material and spilled compound into a designated, labeled container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable solvent, collecting all cleaning materials as halogenated waste.

- Report: Report the incident to the laboratory supervisor or safety officer.

For large spills or any spill outside of a fume hood, evacuate the area and contact your institution's emergency response team.[\[11\]](#)



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Figure 2: Chemical Spill Response Flowchart.

Section 6: Waste Disposal

Proper segregation and disposal of chemical waste are paramount for safety and environmental protection.

Procedure

- Segregation: As a halogenated organic compound, all waste containing **Methyl 4-bromo-2-methoxybenzoate** must be collected in a designated "Halogenated Organic Waste" container.^{[9][10]} Do not mix with non-halogenated waste.^[15]
- Container: Use a robust, leak-proof container that is clearly labeled. The label should include the words "Hazardous Waste," "Halogenated Organics," and list the chemical constituents.^[9]
- Storage: Keep the waste container closed except when adding waste.^[9] Store the container in a designated satellite accumulation area, preferably in secondary containment, until it is collected for disposal by trained personnel.
- Disposal: Follow all local, state, and federal regulations for the disposal of toxic chemical waste.^[8] Never dispose of this chemical down the drain.^[16]

Conclusion

Methyl 4-bromo-2-methoxybenzoate is a potent chemical intermediate whose primary risk is its acute oral toxicity. By implementing a comprehensive safety strategy that includes robust engineering controls, appropriate personal protective equipment, meticulous handling protocols, and a well-defined emergency plan, researchers can effectively mitigate the risks associated with its use. A culture of safety, underscored by a thorough understanding of the hazards, is essential for protecting the health of all laboratory professionals.

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